

Recommended working concentration of YM158 for in vitro assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YM158 free base

Cat. No.: B8761486

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Application Notes and Protocols: YM158 for In Vitro Assays

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of YM158 (also known as sepantronium bromide) in various in vitro assays. YM158 is a potent small-molecule inhibitor of survivin, a protein that is overexpressed in many cancers and plays a crucial role in regulating apoptosis and cell division.^{[1][2][3][4]} This document outlines recommended working concentrations, detailed experimental protocols, and the underlying signaling pathways.

Recommended Working Concentrations of YM158

The optimal working concentration of YM158 is cell line and assay-dependent. The half-maximal inhibitory concentration (IC₅₀) is a common metric used to quantify the effectiveness of a compound in inhibiting a specific biological or biochemical function.^[5] The IC₅₀ values for YM158 can vary significantly across different cancer cell lines and treatment durations. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific experimental setup.

The following table summarizes reported IC₅₀ values for YM158 in various cancer cell lines.

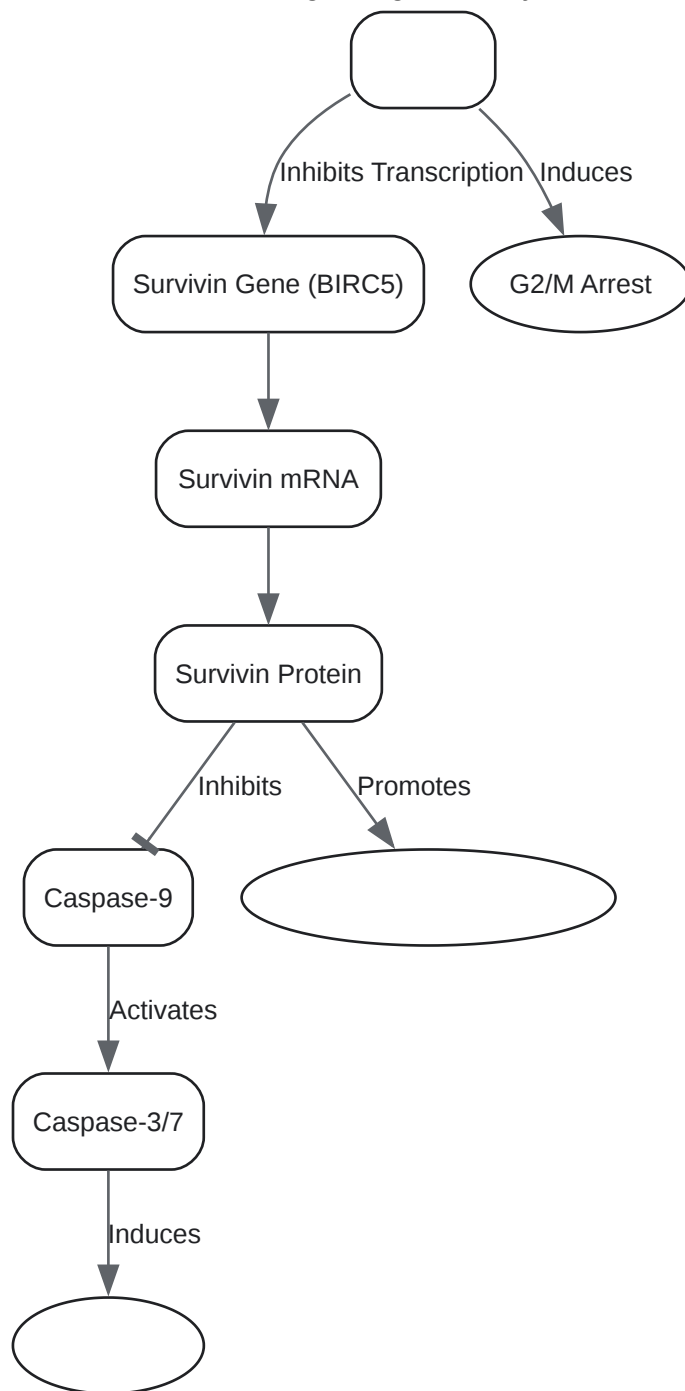
Cell Line	Cancer Type	Assay Duration	IC50 (nM)	Reference
Eca109	Esophageal Squamous Cell Carcinoma	Not Specified	Subnanomolar range	
TE-13	Esophageal Squamous Cell Carcinoma	Not Specified	Subnanomolar range	
Caco-2	Colon Cancer	Not Specified	Not Specified	
HCT116	Colon Cancer	Not Specified	Similar to breast and endometrial cancer cell lines	
HeLa	Cervical Cancer	48 hours	1.2 ± 0.09 µM (for a different compound, 13k)	
HepG2	Hepatocellular Carcinoma	48 hours	Not Specified	
SGC-7901	Gastric Cancer	48 hours	Not Specified	
MDA-MB-468	Breast Cancer	48 hours	12.52 µM (for a different compound, 10e)	
A549	Lung Cancer	48 hours	Not Specified	

Note: The provided IC50 values are for reference and may vary based on experimental conditions. It is crucial to determine the IC50 for your specific cell line and assay.

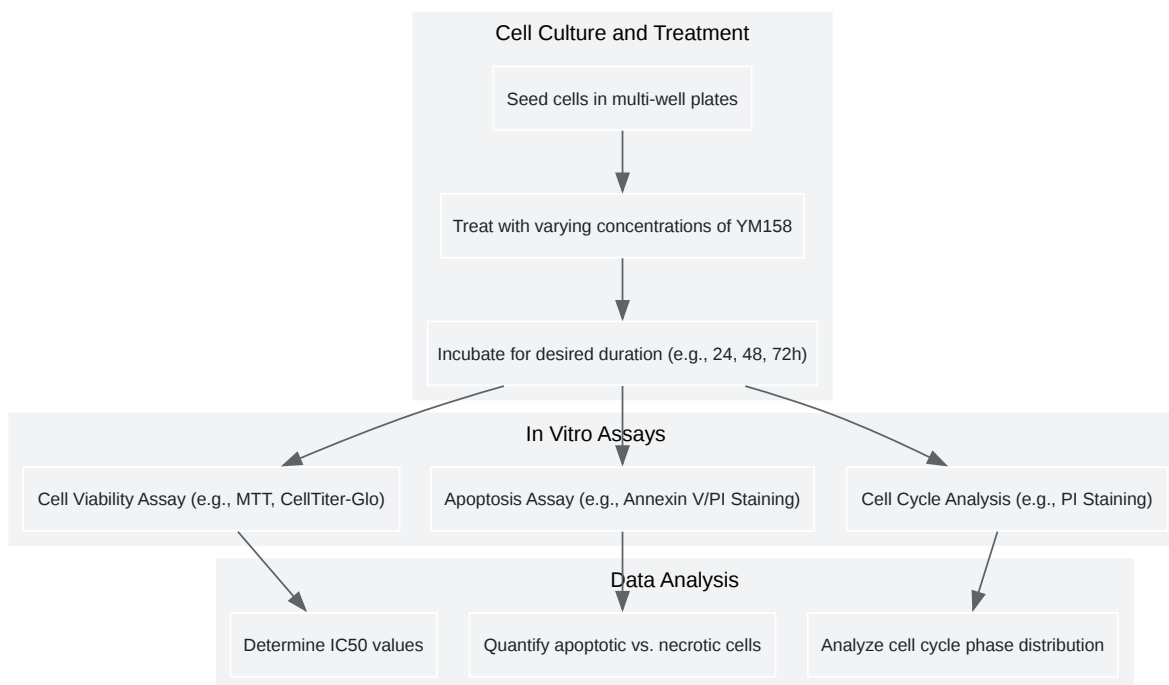
Signaling Pathway of YM158

YM158 acts as a transcriptional suppressor of the survivin gene. Survivin is a member of the inhibitor of apoptosis protein (IAP) family and is involved in both the inhibition of apoptosis and the regulation of mitosis. By downregulating survivin, YM158 promotes apoptosis and inhibits cell proliferation in cancer cells.

YM158 Signaling Pathway



General In Vitro Experimental Workflow for YM158



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References

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- 5. Assessment of Cell Viability in Drug Therapy: IC50 and Other New Time-Independent Indices for Evaluating Chemotherapy Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
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